

An In-depth Technical Guide to the Physical Properties of N-Methylhexanamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Methylhexanamide*

CAS No.: 3418-05-1

Cat. No.: B1216667

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methylhexanamide is a fatty amide derivative of hexanoic acid. As a member of the amide family, it possesses a carbonyl group bonded to a nitrogen atom. Its structure, consisting of a six-carbon chain and a methyl group on the nitrogen, imparts specific physical and chemical characteristics that are crucial for its potential applications in research and development. This technical guide provides a comprehensive overview of the known physical properties of **N-Methylhexanamide**, detailed experimental protocols for their determination, and logical workflows for chemical characterization.

Core Physical Properties of N-Methylhexanamide

The physical properties of **N-Methylhexanamide** are fundamental to its handling, purification, and application in various scientific contexts. The following table summarizes the key quantitative data available for this compound.

Property	Value	Reference
IUPAC Name	N-methylhexanamide	[Computed by LexiChem 2.6.6] [1]
CAS Number	3418-05-1	
Molecular Formula	C ₇ H ₁₅ NO	[Computed by PubChem 2.1] [1]
Molecular Weight	129.20 g/mol	[Computed by PubChem 2.1] [1]
Boiling Point	225.7 °C at 760 mmHg	
Density	0.861 g/cm ³	
Flash Point	122.3 °C	
Refractive Index	1.421	
Kovats Retention Index	1123 (Standard non-polar)	[NIST Mass Spectrometry Data Center][1]

Experimental Protocols for Physical Property Determination

The following sections detail the standard methodologies for determining the key physical properties of a liquid amide like **N-Methylhexanamide**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Thiele Tube Method:
 - A small amount of the **N-Methylhexanamide** sample is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.

- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.
- The sample is heated until a steady stream of bubbles emerges from the open end of the capillary tube.
- The heat source is then removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.
- Simple Distillation Method:
 - A larger volume of the sample (at least 5 mL) is placed in a distillation flask with boiling chips.
 - A distillation apparatus is assembled with a condenser and a collection flask.
 - The sample is heated, and the temperature is monitored with a thermometer placed at the vapor outlet.
 - The boiling point is the stable temperature at which the liquid is actively distilling.

Determination of Density

Density is the mass per unit volume of a substance.

- An empty, dry graduated cylinder is weighed on an analytical balance.
- A known volume of **N-Methylhexanamide** is added to the graduated cylinder, and the volume is precisely recorded.
- The graduated cylinder containing the liquid is reweighed.
- The mass of the liquid is determined by subtracting the mass of the empty cylinder.
- The density is calculated by dividing the mass of the liquid by its volume. This procedure is typically repeated multiple times to ensure accuracy.

Determination of Refractive Index

The refractive index measures how light propagates through a substance.

- A few drops of the **N-Methylhexanamide** sample are placed on the prism of a calibrated refractometer.
- The prism is closed, and the light source is activated.
- The user looks through the eyepiece and adjusts the controls until the boundary between the light and dark regions aligns with the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should always be recorded as the refractive index is temperature-dependent.

Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and confirmation of **N-Methylhexanamide**.

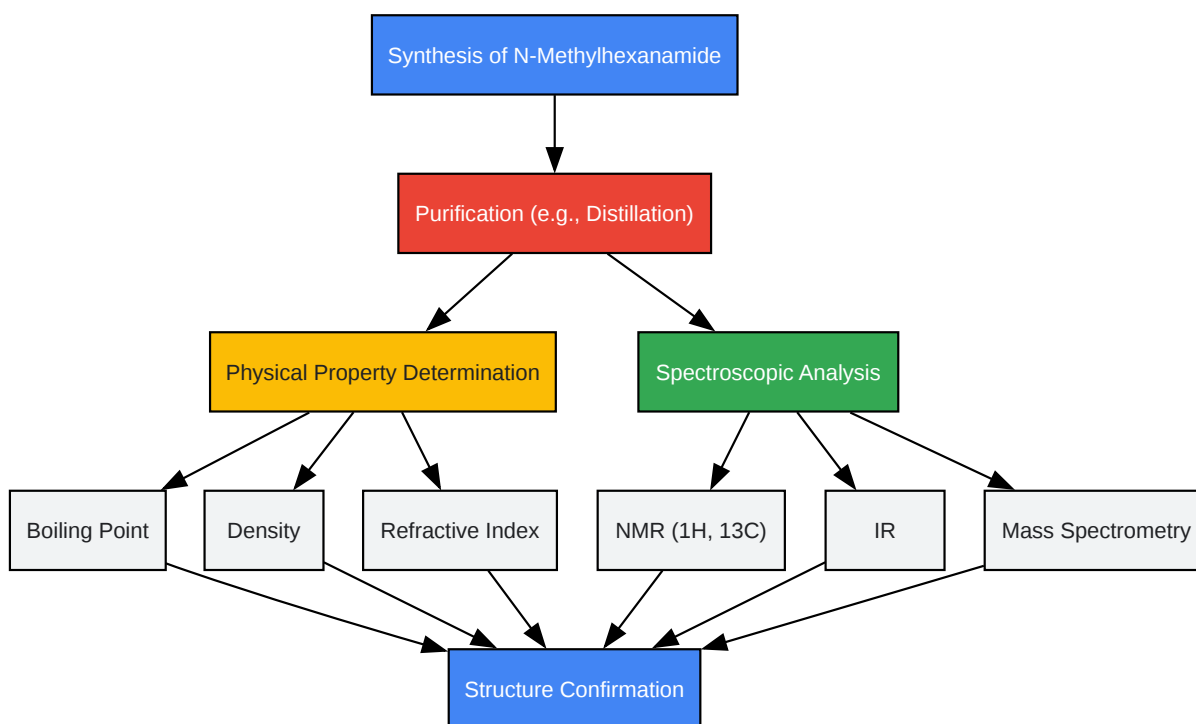
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: A small amount of **N-Methylhexanamide** (5-25 mg for ^1H NMR, 50-100 mg for ^{13}C NMR) is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
 - Instrument Setup: The NMR tube containing the sample is placed in the spectrometer. The instrument is locked onto the deuterium signal of the solvent, and the magnetic field is shimmed to achieve homogeneity.
 - Data Acquisition: A standard pulse sequence is used to acquire the ^1H and ^{13}C NMR spectra. The number of scans is adjusted to obtain an adequate signal-to-noise ratio.
- Infrared (IR) Spectroscopy:
 - Sample Preparation: For a liquid sample like **N-Methylhexanamide**, a thin film can be created by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr).
 - Data Acquisition: The salt plates are placed in the sample holder of an IR spectrometer. A background spectrum is typically run first, followed by the sample spectrum.

- Mass Spectrometry (MS):
 - Sample Introduction: A dilute solution of **N-Methylhexanamide** is introduced into the mass spectrometer, often via direct infusion or coupled with a chromatographic system like Gas Chromatography (GC-MS).
 - Ionization: The sample is ionized using an appropriate method, such as electron ionization (EI) or electrospray ionization (ESI).
 - Analysis and Detection: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer and detected.

Visualizations

Experimental Workflow for Chemical Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a chemical compound like **N-Methylhexanamide**.

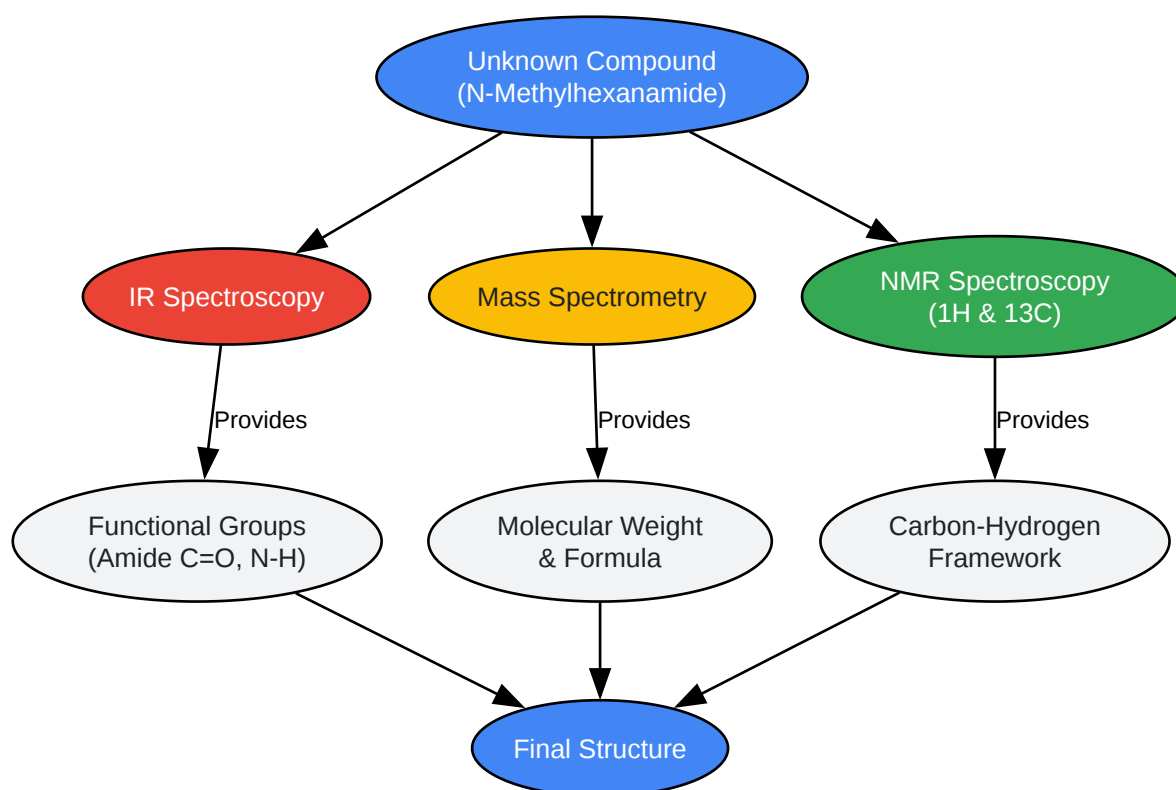


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of **N-Methylhexanamide**.

Logical Relationship of Spectroscopic Methods in Structure Elucidation

This diagram shows how different spectroscopic techniques provide complementary information for determining the structure of a molecule.



[Click to download full resolution via product page](#)

Caption: Interrelation of spectroscopic methods for molecular structure determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. N-Methylhexanamide | C7H15NO | CID 439790 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of N-Methylhexanamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1216667/docs#an-in-depth-technical-guide-to-the-physical-properties-of-n-methylhexanamide\]](https://www.benchchem.com/product/b1216667/docs#an-in-depth-technical-guide-to-the-physical-properties-of-n-methylhexanamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

